

In-Depth Technical Guide: Ethyl 2-amino-1-methyl-1H-imidazole-5-carboxylate

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Compound of Interest

Compound Name: ethyl 2-amino-1-methyl-1H-imidazole-5-carboxylate

Cat. No.: B069197

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of currently available safety, handling, and biological information for **ethyl 2-amino-1-methyl-1H-imidazole-5-carboxylate**. It is intended for informational purposes for a professional audience and is not exhaustive. Always consult the most recent Material Safety Data Sheet (MSDS) from your supplier and conduct a thorough risk assessment before handling this chemical.

Chemical and Physical Properties

Ethyl 2-amino-1-methyl-1H-imidazole-5-carboxylate is a solid imidazole derivative.^[1] Its fundamental properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₇ H ₁₁ N ₃ O ₂	[1]
Molecular Weight	169.18 g/mol	[1]
Appearance	Solid	[1]
CAS Number	177760-04-2	
SMILES String	NC1=NC=C(C(OCC)=O)N1C	[1]
InChI Key	CXSLXRSUUJLZBT- UHFFFAOYSA-N	[1]

Safety and Handling

Comprehensive safety data for **ethyl 2-amino-1-methyl-1H-imidazole-5-carboxylate** is limited. However, available information indicates that it should be handled with care in a laboratory setting.

GHS Hazard Classification

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides the following hazard information:

Hazard Class	Category	Hazard Statement	Pictogram
Acute Toxicity, Oral	4	H302: Harmful if swallowed	GHS07 (Exclamation Mark)

Data sourced from multiple suppliers and aggregated.

Precautionary Statements and Personal Protective Equipment (PPE)

Based on the GHS classification, the following precautionary measures are recommended.

Prevention:

- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.

Response:

- P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P330: Rinse mouth.

Disposal:

- P501: Dispose of contents/container to an approved waste disposal plant.

Recommended Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles.
- Skin Protection: Wear protective gloves and a lab coat.
- Respiratory Protection: Use in a well-ventilated area. If dust is generated, a respirator may be necessary.

Storage and Stability

Store in a tightly closed container in a cool, dry, and well-ventilated area. Keep away from incompatible materials such as strong oxidizing agents.

Experimental Protocols

Detailed and validated experimental protocols for the synthesis and purification of **ethyl 2-amino-1-methyl-1H-imidazole-5-carboxylate** are not readily available in the public domain. The synthesis of imidazole derivatives can be complex, and procedures for similar compounds may not be directly transferable. Researchers should consult specialized synthetic chemistry literature and develop their own protocols with appropriate safety considerations.

A generalized workflow for a potential, though unverified, synthesis is presented below for illustrative purposes only. This is not a validated protocol.



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Caption: A conceptual workflow for the synthesis of an imidazole derivative.

Biological Activity and Potential Applications

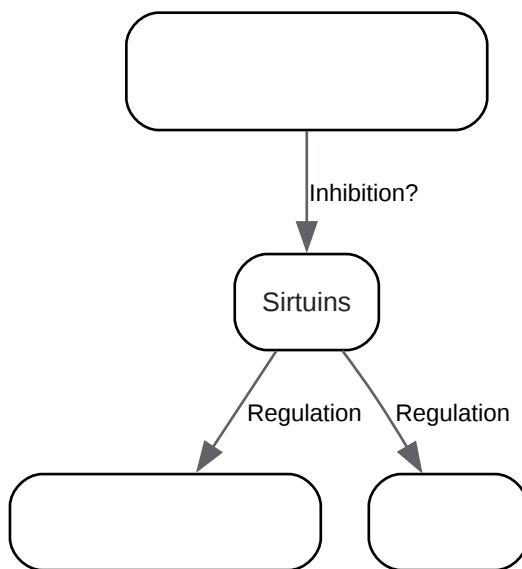
While specific biological data for **ethyl 2-amino-1-methyl-1H-imidazole-5-carboxylate** is scarce, the imidazole scaffold is a common motif in many biologically active compounds. Research on similar imidazole-containing molecules suggests potential applications in drug discovery.

Studies on various substituted imidazole derivatives have shown a range of biological activities, including anticancer properties.^{[2][3]} For instance, some ethyl 5-amino-1-N-substituted-imidazole-4-carboxylates have demonstrated antiproliferative effects against human cancer cell lines.^[2] One derivative, ethyl 5-amino-1-dodecyl-1H-imidazole-4-carboxylate, was found to inhibit tumor cell colony formation and migration and induce apoptosis in HeLa and HT-29 cells.^[2]

Another study highlighted that imidazole derivatives can act as sirtuin inhibitors, which is an emerging strategy in cancer therapy.^[3] Specifically, a structurally related compound, Ethyl 2-[5-(4-chlorophenyl)-2-methyl-1-H-Imidazole-4-yl] acetate, was shown to have an inhibitory effect on nuclear sirtuins in non-small cell lung cancer cell lines.^[3]

These findings suggest that **ethyl 2-amino-1-methyl-1H-imidazole-5-carboxylate** could be a valuable building block or lead compound for the development of novel therapeutics. However, extensive biological evaluation of this specific compound is required to determine its activity and mechanism of action.

Below is a hypothetical signaling pathway that could be investigated based on the activity of related compounds.



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Caption: A hypothetical signaling pathway for investigation.

Conclusion

Ethyl 2-amino-1-methyl-1H-imidazole-5-carboxylate is a chemical compound with potential applications in research and drug development, particularly in the field of oncology. While comprehensive data is not yet available, existing information on its safety and the biological activity of related compounds underscores the need for careful handling and further investigation. Researchers are encouraged to contribute to the body of knowledge on this compound through rigorous experimentation and publication of their findings.

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References

- 1. Ethyl 2-amino-1-methyl-1H-imidazole-5-carboxylate | Sigma-Aldrich [sigmaaldrich.com]
- 2. Synthesis and anticancer activity of ethyl 5-amino-1-N-substituted-imidazole-4-carboxylate building blocks - PubMed [pubmed.ncbi.nlm.nih.gov]

- 3. In-silico and in-vitro functional validation of imidazole derivatives as potential sirtuin inhibitor - PMC [pmc.ncbi.nlm.nih.gov]
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